Comprehensive NMR Spectroscopic Characterization of Meclizine N,N'-Dioxide

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Compound of Interest

Compound Name:	*Meclizine N,N'-Dioxide*
CAS No.:	*114624-70-3*
Cat. No.:	*B587456*

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Abstract

Meclizine, a well-known H1 antagonist, is subject to metabolic modifications, including N-oxidation, leading to derivatives such as **Meclizine N,N'-Dioxide**. The formation of N-oxide functionalities significantly alters the molecule's physicochemical properties, including polarity and solubility, which can impact its pharmacological profile.[1] Therefore, unambiguous structural confirmation of such derivatives is a critical step in drug metabolism studies and the development of new chemical entities. This application note provides a comprehensive guide and detailed protocols for the characterization of **Meclizine N,N'-Dioxide** using a suite of advanced Nuclear Magnetic Resonance (NMR) spectroscopy techniques. We will explore the causality behind experimental choices, from sample preparation to the strategic application of one-dimensional (^{1}H, ^{13}C, DEPT) and two-dimensional (COSY, HSQC, HMBC) NMR experiments for complete structural assignment.

Introduction: The Significance of N-Oxidation

Meclizine is a piperazine derivative characterized by a (4-chlorophenyl)phenylmethyl group and a (3-methylphenyl)methyl group attached to the two nitrogen atoms of the central piperazine

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ring.[2][3] The N,N'-Dioxide derivative introduces two highly polar N^+-O^- bonds, which fundamentally changes the electronic environment of the entire molecule.[1][4]

Key Analytical Challenges:

- Confirming Oxidation Sites: Verifying that oxidation has occurred at both piperazine nitrogens.
- Chemical Shift Perturbations: Quantifying the downfield shifts of protons and carbons adjacent to the N-oxide groups.[4]
- Full Structural Assignment: Unambiguously assigning all ^1H and ^{13}C signals in a complex molecule with multiple aromatic and aliphatic regions.
- Conformational Dynamics: The piperazine ring can exist in different conformations, and the bulky substituents may lead to complex spectral features, such as broadened signals or the presence of rotamers.[5]

This guide provides a systematic approach to overcome these challenges, ensuring a self-validating and trustworthy structural elucidation.

Foundational NMR Analysis: 1D Techniques

One-dimensional NMR spectra provide the initial, fundamental overview of the molecular structure.

Proton (^1H) NMR Spectroscopy

^1H NMR is the starting point for analysis, revealing the number of distinct proton environments, their integration (relative number of protons), and their coupling patterns (spin-spin splitting).[6]

Expected Spectral Changes from Meclizine to its N,N'-Dioxide: The primary effect of N-oxidation is the significant deshielding of protons on carbons alpha to the nitrogen atoms (α-protons).[7]

- Piperazine Protons: The eight protons on the piperazine ring, which typically resonate in the 2.5-3.5 ppm range in the parent compound, are expected to shift significantly downfield into the 3.5-5.0 ppm region.

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- Benzylic Protons: The -CH_2- protons of the (3-methylphenyl)methyl group and the -CH- proton of the (4-chlorophenyl)phenylmethyl group will also experience a downfield shift due to the electron-withdrawing nature of the adjacent N^+-O^- group.

Carbon-13 (^{13}C) and DEPT NMR Spectroscopy

While ^{13}C NMR provides a count of unique carbon environments, the Distortionless Enhancement by Polarization Transfer (DEPT) experiments are crucial for determining the multiplicity of each carbon signal (i.e., distinguishing between CH_3, CH_2, CH, and quaternary carbons).[8]

- DEPT-135: Provides positive signals for CH_3 and CH groups, and negative signals for CH_2 groups. Quaternary carbons are absent.
- DEPT-90: Shows only CH (methine) carbons.

Expected Spectral Changes: Similar to ^1H NMR, carbons alpha to the N-oxide groups will be shifted downfield.[4][7] This effect is pronounced for the piperazine ring carbons and the benzylic carbons. Combining the ^{13}C spectrum with DEPT-135 and DEPT-90 allows for the definitive identification of all carbon types, as summarized in the table below.

Carbon Type	Expected ^{13}C Shift (ppm)	DEPT-135 Signal	DEPT-90 Signal
Quaternary (Aromatic)	120 - 150	Absent	Absent
CH (Aromatic & -CHPh(p-ClPh))	75 - 140	Positive	Positive
CH_2 (Piperazine & -CH_2-Ar)	50 - 70	Negative	Absent
CH_3 (-CH_3)	~21	Positive	Absent

Table 1: Predicted ^{13}C NMR and DEPT spectral features for Meclizine N,N'-Dioxide.

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Advanced Structural Elucidation: 2D NMR Techniques

Two-dimensional NMR experiments are indispensable for assembling the molecular structure by revealing through-bond and through-space correlations.[9]

COSY (Correlation Spectroscopy)

The ^{1}H-^{1}H COSY experiment identifies protons that are coupled to each other, typically through two or three bonds (^{2}JHH, ^{3}JHH).[10] This is essential for tracing out the spin systems within the molecule.

- Key Correlations: It will establish the connectivity within the (3-methylphenyl) ring, the phenyl ring, and the (4-chlorophenyl) ring. Crucially, it will also show correlations between geminal and vicinal protons within the piperazine ring structure.

HSQC (Heteronuclear Single Quantum Coherence)

The HSQC experiment correlates each proton signal with the signal of the carbon atom it is directly attached to (^{1}JCH).[11] This technique is the most reliable method for assigning carbon signals based on their known proton assignments.

- Application: By overlaying the ^{1}H and ^{13}C spectra, HSQC provides a direct link between the two, allowing for the confident assignment of every protonated carbon in the molecule.

HMBC (Heteronuclear Multiple Bond Correlation)

The HMBC experiment is arguably the most powerful tool for elucidating the overall carbon skeleton. It reveals correlations between protons and carbons that are separated by two or three bonds (^{2}JCH, ^{3}JCH).[12] It is critical for connecting the different fragments of the molecule.

Key HMBC Correlations for **Meclizine N,N'-Dioxide**:

- Benzylic -CH_2- Protons to Aromatic Carbons: Correlation from the benzylic -CH_2- protons to the quaternary carbon and ortho-carbons of the 3-methylphenyl ring.

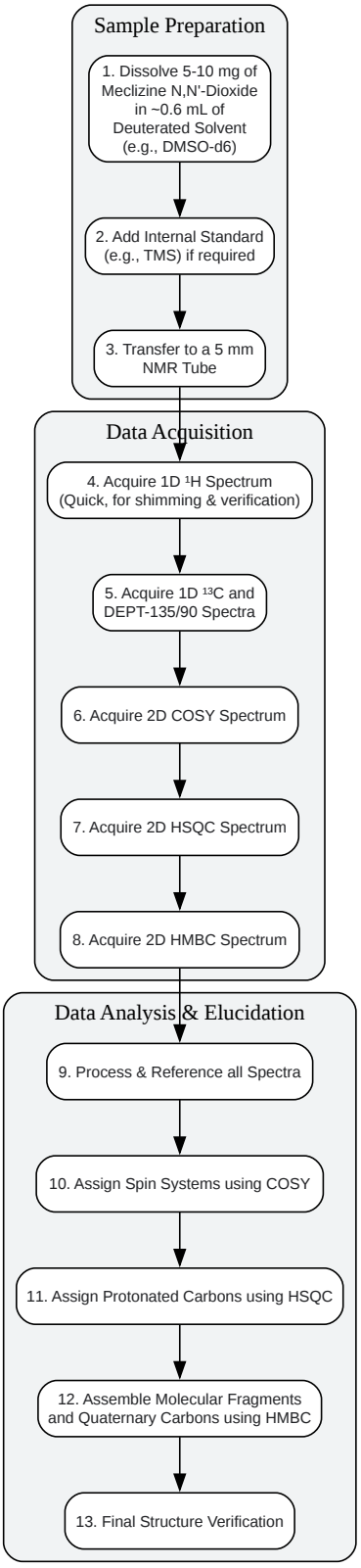
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- Benzylic -CH- Proton to Aromatic Carbons: Correlations from the methine proton to the quaternary carbons of the attached phenyl and 4-chlorophenyl rings.
- Piperazine Protons to Benzylic Carbons: The most critical correlations for confirming the structure. The protons on the piperazine ring will show correlations to the benzylic -CH_2- carbon and the methine -CH- carbon, definitively linking these fragments across the nitrogen atoms.

Experimental Workflow and Protocols

A logical and systematic workflow ensures that high-quality, interpretable data is acquired efficiently.

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Figure 1: Recommended workflow for the complete NMR characterization of **Meclizine N,N'-Dioxide**.

Protocol 1: Sample Preparation

Rationale: Proper sample preparation is paramount for acquiring high-resolution spectra. The choice of solvent is critical; it must dissolve the analyte completely and should not have signals that overlap with analyte resonances.[13] DMSO-d_6 is often a good choice for polar N-oxides, while $CDCl_3$ can also be used.[14]

- Weighing: Accurately weigh 5-10 mg of **Meclizine N,N'-Dioxide**.
- Dissolution: Place the sample in a clean, dry vial. Add approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$).
- Mixing: Gently vortex or sonicate the vial until the sample is fully dissolved.
- Transfer: Using a clean Pasteur pipette, transfer the solution into a 5 mm NMR tube. Ensure the liquid height is sufficient for the spectrometer's detection coils (typically ~4 cm).
- Standard: Tetramethylsilane (TMS) is often pre-dissolved in deuterated solvents by the manufacturer and can be used to reference the chemical shift to 0.00 ppm.[6]

Protocol 2: 1D NMR Data Acquisition (^1H, ^{13}C, DEPT)

Rationale: These experiments provide the foundational data. A high-quality ^1H spectrum is used to optimize the magnetic field homogeneity (shimming). ^{13}C and DEPT require more scans due to the low natural abundance of the ^{13}C isotope.[15]

- Instrument Setup: Insert the sample into the NMR spectrometer and lock onto the deuterium signal of the solvent.
- Shimming: Perform automated or manual shimming to optimize the magnetic field homogeneity, using the lock signal or a strong singlet in the ^1H spectrum.
- ^1H Acquisition:
  - Pulse Program: Standard single-pulse experiment.

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- Spectral Width: ~16 ppm (e.g., from -2 to 14 ppm).
- Number of Scans: 8-16 scans.
- Relaxation Delay (d1): 1-2 seconds.

- $^{13}C\{^{1}H\}$ Acquisition:
  - Pulse Program: Standard proton-decoupled single-pulse experiment.
  - Spectral Width: ~240 ppm (e.g., from -10 to 230 ppm).
  - Number of Scans: 512-2048 scans, depending on sample concentration.
  - Relaxation Delay (d1): 2 seconds.
- DEPT-135 Acquisition:
  - Pulse Program: Standard DEPT-135 pulse sequence.
  - Parameters: Use similar spectral width and relaxation delay as the ^{13}C experiment.
  - Number of Scans: 256-1024 scans.

Protocol 3: 2D NMR Data Acquisition (COSY, HSQC, HMBC)

Rationale: These experiments reveal connectivity. Parameters are chosen to optimize for the expected coupling constants. For HMBC, the long-range delay is optimized for typical ^{2}JCH and ^{3}JCH values (around 8 Hz).[10]

- COSY Acquisition:
  - Pulse Program: Standard gradient-selected COSY (gCOSY).
  - Spectral Width: Use the same width as the ^{1}H spectrum in both dimensions.
  - Number of Scans: 2-4 scans per increment.

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- Increments (F1 dimension): 256-512.

- HSQC Acquisition:
  - Pulse Program: Standard gradient-selected, sensitivity-enhanced HSQC.
  - Spectral Width (F2 - ^{1}H): ~16 ppm.
  - Spectral Width (F1 - ^{13}C): ~180 ppm (focused on the protonated carbon region).
  - ^{1}JCH Coupling Constant: Set to an average value of 145 Hz.
  - Number of Scans: 2-8 scans per increment.
  - Increments (F1 dimension): 256.
- HMBC Acquisition:
  - Pulse Program: Standard gradient-selected HMBC.
  - Spectral Width (F2 - ^{1}H): ~16 ppm.
  - Spectral Width (F1 - ^{13}C): ~240 ppm.
  - Long-Range Coupling Delay: Optimized for a J-coupling of 8 Hz.
  - Number of Scans: 8-32 scans per increment.
  - Increments (F1 dimension): 256-512.

Data Interpretation: Assembling the Structure

The final step is the synergistic interpretation of all acquired spectra to build the molecular structure of **Meclizine N,N'-Dioxide**.

Figure 2: Key HMBC correlations for assembling the fragments of **Meclizine N,N'-Dioxide**.

- Assign Aromatic Systems: Use the COSY spectrum to trace the J-coupling networks for the three aromatic rings. Assign the attached protons and carbons using HSQC.

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- Assign Aliphatic Systems: The benzylic -CH_2- and methine -CH- will be singlets in the ^1H spectrum but will be clearly identifiable by their chemical shifts and HSQC correlations. The piperazine protons will likely appear as complex multiplets; COSY and HSQC are used to assign the H-C pairs.

- Connect the Fragments: This is where HMBC is critical. As illustrated in Figure 2, correlations from the piperazine protons to the benzylic and methine carbons provide the definitive proof of connectivity across the N-oxide groups, confirming the overall structure. Correlations from the benzylic and methine protons back to the piperazine carbons and out to the aromatic rings will validate these assignments.

Conclusion

The structural characterization of **Meclizine N,N'-Dioxide** is a clear example of the power of a multi-technique NMR approach. By systematically applying 1D (^1H, ^{13}C, DEPT) and 2D (COSY, HSQC, HMBC) NMR spectroscopy, one can achieve an unambiguous and self-validating assignment of this complex molecule. The protocols and workflow detailed in this note provide a robust framework for researchers in pharmaceutical analysis to confidently characterize drug metabolites and related substances, ensuring scientific integrity and supporting regulatory requirements.

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